

# 2-Ethoxypyridine-3-boronic acid physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2-Ethoxypyridine-3-boronic acid**

Cat. No.: **B151131**

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An In-depth Technical Guide to **2-Ethoxypyridine-3-boronic acid**

## Introduction: A Versatile Heterocyclic Building Block

**2-Ethoxypyridine-3-boronic acid** is an organoboron compound that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and organic synthesis.<sup>[1]</sup> Its structure, which combines a pyridine ring, an ethoxy group, and a reactive boronic acid moiety, makes it a highly valuable and versatile building block.<sup>[2]</sup> Boronic acids, as a class, are recognized for their unique stability, low toxicity, and versatile reactivity, serving as key intermediates in the construction of complex molecular architectures.<sup>[3]</sup> This guide provides an in-depth analysis of the physical, chemical, and practical properties of **2-Ethoxypyridine-3-boronic acid**, offering field-proven insights for researchers, scientists, and drug development professionals.

## Core Molecular Identity and Physicochemical Profile

A precise understanding of a compound's fundamental properties is the bedrock of its effective application in research and development.

## Nomenclature and Structural Identifiers

The compound is systematically identified by a set of unique codes and names that ensure unambiguous reference in global databases and scientific literature.

- IUPAC Name: (2-ethoxypyridin-3-yl)boronic acid<sup>[4]</sup>

- CAS Number: 854373-97-0[5][6]
- Molecular Formula: C<sub>7</sub>H<sub>10</sub>BNO<sub>3</sub>[4][5][7]
- InChI Key: FXUMKSCYKPOZOO-UHFFFAOYSA-N[6][8]

Caption: 2D structure of **2-Ethoxypyridine-3-boronic acid**.

## Tabulated Physical and Chemical Properties

The following table summarizes the key quantitative data for **2-Ethoxypyridine-3-boronic acid**, compiled from various authoritative sources.

Property	Value	Reference(s)
Molecular Weight	166.97 g/mol	[4][5][6][8]
Appearance	White to off-white or red-brown crystalline powder	[9][10]
Melting Point	103-104 °C	[6][10][11]
Boiling Point	334.3 ± 52.0 °C (Predicted) at 760 mmHg	[9][10][12]
Density	1.20 ± 0.1 g/cm <sup>3</sup> (Predicted)	[9][10][12]
Solubility	Practically insoluble in water; Soluble in methanol; Very soluble in N,N-Dimethylformamide (DMF); Sparingly soluble in glacial acetic acid.	[9]
pKa	6.92 ± 0.58 (Predicted)	[10]
Topological Polar Surface Area	62.6 Å <sup>2</sup>	[12]

## Chemical Reactivity and Synthetic Utility

The utility of **2-Ethoxypyridine-3-boronic acid** stems from its predictable and versatile chemical behavior, primarily centered around the boronic acid functional group.

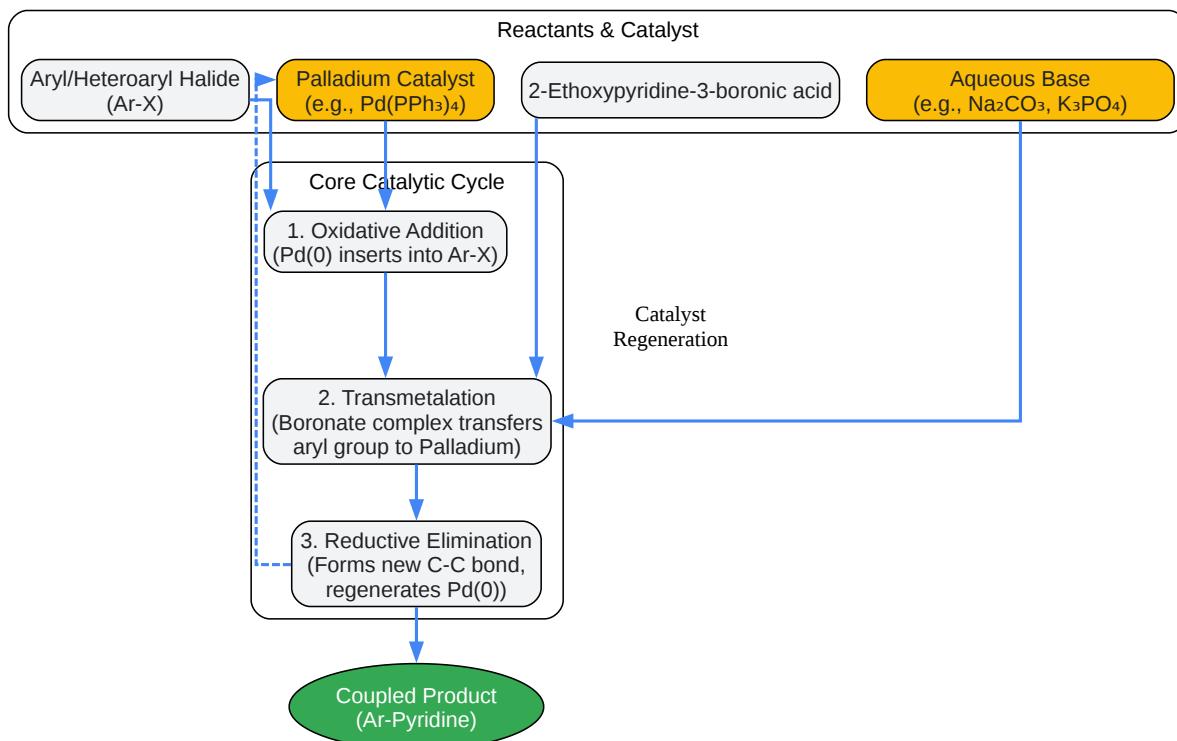
## Stability and Storage

Proper handling and storage are critical to maintaining the compound's integrity. It is stable under normal conditions.<sup>[7][13]</sup> For long-term storage, it is recommended to keep the container tightly closed in a dry, well-ventilated place under an inert atmosphere, with refrigeration at 2-8°C often advised.<sup>[10]</sup> The compound should be kept away from strong oxidizing agents and strong acids.<sup>[13][14]</sup>

## The Suzuki-Miyaura Cross-Coupling Reaction

The cornerstone of this compound's application is its role as a coupling partner in the Suzuki-Miyaura reaction. This palladium-catalyzed cross-coupling is one of the most robust and widely used methods for forming carbon-carbon bonds.<sup>[1]</sup> The boronic acid group on the pyridine ring allows for the efficient construction of biaryl and hetero-biaryl structures, which are privileged motifs in many pharmaceutical agents.<sup>[2]</sup>

The causality behind this choice lies in the mechanism of the Suzuki reaction. The boronic acid readily undergoes transmetalation with the palladium catalyst, a key step that is tolerant of a wide range of functional groups, leading to high-yield synthesis of complex molecules.



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Caption: Generalized workflow of a Suzuki-Miyaura coupling reaction.

## Applications in Drug Discovery and Development

The unique electronic and structural characteristics of **2-Ethoxypyridine-3-boronic acid** make it a valuable scaffold in medicinal chemistry.

Boronic acids are increasingly recognized for their therapeutic potential.[\[15\]](#) They can act as bioisosteres of carboxylic acids and form reversible covalent bonds with nucleophilic residues (like serine) in the active sites of enzymes.[\[3\]\[15\]](#) This property has been famously exploited in drugs like Bortezomib, a proteasome inhibitor used in cancer therapy.[\[16\]](#)

While specific drugs derived directly from **2-Ethoxypyridine-3-boronic acid** are not publicly detailed, its role as a building block is crucial.[\[1\]](#) It enables medicinal chemists to synthesize libraries of novel compounds for screening. The pyridine nitrogen can act as a hydrogen bond acceptor, and the ethoxy group can modulate lipophilicity and metabolic stability, providing chemists with tools to fine-tune the pharmacokinetic and pharmacodynamic properties of a lead molecule.[\[2\]](#) Its applications span the development of targeted therapies for cancer, infectious diseases, and inflammatory conditions.[\[1\]\[15\]](#)

## Safety, Handling, and Experimental Protocols

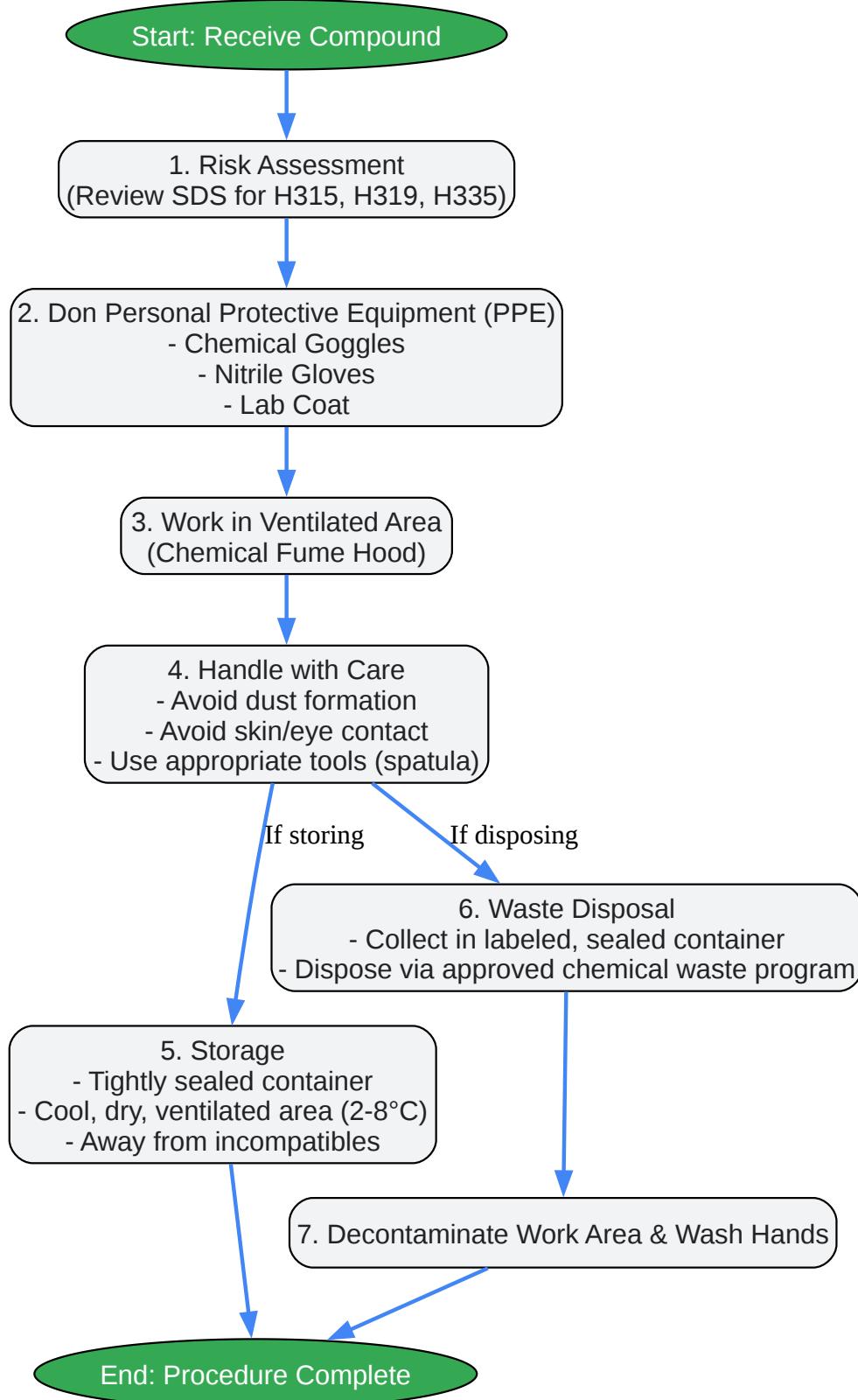
Scientific integrity demands a rigorous approach to safety. The protocols described below are derived from authoritative Safety Data Sheets (SDS) and represent best practices for laboratory handling.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Ethoxypyridine-3-boronic acid** is classified as a hazardous substance.[\[4\]\[10\]](#)

- **Health Hazards:** Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[\[4\]\[7\]](#)
- **Precautionary Measures:** This self-validating system of protection is mandatory.
  - **Engineering Controls:** Handle only in a well-ventilated area, preferably within a chemical fume hood.[\[7\]\[14\]](#) Eyewash stations and safety showers must be readily accessible.[\[14\]](#)
  - **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133 standards).[\[13\]\[14\]](#)
  - **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[\[13\]](#) [\[17\]](#) Wash hands and any exposed skin thoroughly after handling.[\[7\]](#)

- Respiratory Protection: Avoid breathing dust. If dust is generated, a NIOSH/MSHA approved particulate respirator is required.[7][14]



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Caption: A self-validating workflow for the safe handling of boronic acids.

## First Aid Measures

In the event of exposure, immediate action is critical.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[\[7\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[7\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[7\]](#)
- If Swallowed: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[7\]](#)

## Conclusion

**2-Ethoxypyridine-3-boronic acid** is a quintessential example of a modern synthetic building block. Its well-defined physicochemical properties, combined with its robust reactivity in cornerstone reactions like the Suzuki-Miyaura coupling, make it an invaluable tool for chemists. For professionals in drug discovery, it offers a versatile scaffold for creating novel chemical entities with tailored properties. Adherence to rigorous safety and handling protocols is paramount to harnessing its full potential responsibly and effectively in the laboratory.

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- To cite this document: BenchChem. [2-Ethoxypyridine-3-boronic acid physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b151131#2-ethoxypyridine-3-boronic-acid-physical-and-chemical-properties>]

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